

The Biological Activity of 5-Undecene, 4-methyl-: An In-Depth Technical Review

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Compound of Interest

Compound Name: 5-Undecene, 4-methyl-

Cat. No.: B15162418

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For the attention of: Researchers, scientists, and drug development professionals.

Abstract

This technical guide addresses the current state of knowledge regarding the biological activity of the unsaturated hydrocarbon **5-Undecene, 4-methyl-**. Despite a comprehensive search of scientific literature and chemical databases, there is a notable absence of specific data on the biological effects, mechanisms of action, and toxicological profile of this compound. This document summarizes the available chemical information for **5-Undecene, 4-methyl-** and provides a general overview of the biological activities of structurally related hydrocarbons. The significant gap in the literature highlights a potential area for future research to elucidate the pharmacological and toxicological properties of this specific molecule.

Introduction

5-Undecene, 4-methyl- is an organic compound classified as an unsaturated hydrocarbon. Its chemical structure consists of an eleven-carbon chain (undecene) with a double bond at the fifth carbon and a methyl group at the fourth carbon. The precise biological activity of this specific isomer remains largely uninvestigated, with no dedicated studies found in the public domain. This guide, therefore, aims to provide a foundational understanding based on its chemical identity and the general properties of similar aliphatic hydrocarbons.

Chemical and Physical Properties

A summary of the known identifiers and properties of **5-Undecene, 4-methyl-** is presented below. This information is aggregated from chemical databases such as PubChem.

Property	Value	Source
Molecular Formula	C12H24	PubChem
Molecular Weight	168.32 g/mol	PubChem
IUPAC Name	4-methylundec-5-ene	PubChem
CAS Number	143185-91-5	PubChem[1]
Synonyms	5-Undecene, 4-methyl-	PubChem[1]

Biological Activity: A Review of Available Data

A thorough search of scientific literature reveals a significant lack of specific data on the biological activity of **5-Undecene, 4-methyl-**. No *in vitro* or *in vivo* studies detailing its pharmacological, toxicological, or pharmacokinetic properties have been published.

General Considerations for Aliphatic Hydrocarbons

In the absence of specific data, the potential biological activity of **5-Undecene, 4-methyl-** can be cautiously inferred from the general properties of similar aliphatic hydrocarbons. Generally, non-aromatic hydrocarbons of this size are considered to have low systemic toxicity.[2] Their primary effects are often related to their physical properties, such as their ability to disrupt cell membranes at high concentrations.

Potential Areas of Investigation

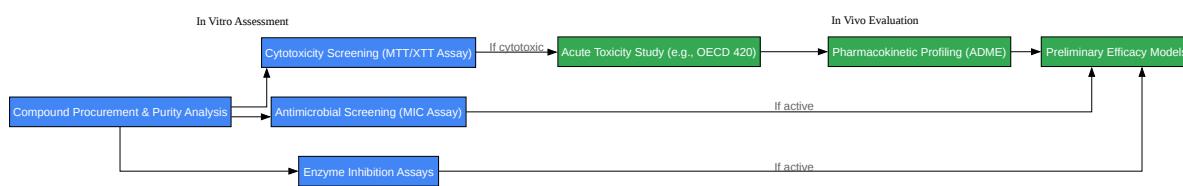
Given the lack of data, several avenues of research could be pursued to characterize the biological profile of **5-Undecene, 4-methyl-**:

- **Cytotoxicity Assays:** Initial screening using various cell lines (e.g., cancer cell lines, normal cell lines) could determine if the compound exhibits any cytotoxic effects.
- **Antimicrobial Activity:** Many hydrocarbons and related natural products exhibit antimicrobial properties. Screening against a panel of bacteria and fungi could be a valuable first step.

- Enzyme Inhibition Assays: The compound could be tested for inhibitory activity against a range of enzymes, particularly those involved in inflammatory or metabolic pathways.
- In Vivo Toxicity Studies: Acute and chronic toxicity studies in animal models would be necessary to determine the safety profile of the compound.

Experimental Protocols: A Proposed Framework

As no specific experimental protocols for **5-Undecene, 4-methyl-** exist in the literature, this section proposes a general workflow for initial biological characterization.



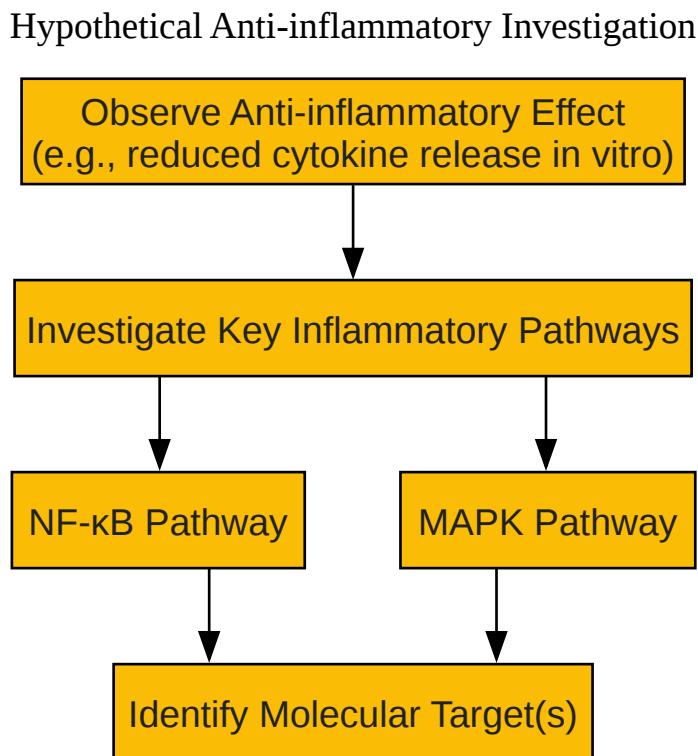
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Caption: Proposed workflow for the initial biological evaluation of **5-Undecene, 4-methyl-**.

Signaling Pathways: A Theoretical Perspective

Without any experimental data, it is not possible to create a diagram of a known signaling pathway for **5-Undecene, 4-methyl-**. Any such diagram would be purely speculative. Research would first need to identify a biological effect, after which studies could be designed to elucidate the underlying mechanism and associated signaling pathways.

A hypothetical logical relationship for investigating a potential anti-inflammatory effect is presented below.



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Caption: Logical workflow for investigating a hypothetical anti-inflammatory effect.

Conclusion and Future Directions

The biological activity of **5-Undecene, 4-methyl-** is a significant unknown in the field of chemical biology. There is a complete absence of published data regarding its effects on biological systems. The information presented in this guide is based on the general properties of its chemical class. This represents a clear opportunity for original research. Future studies should focus on a systematic screening of this compound to identify any potential cytotoxic, antimicrobial, or other pharmacological activities. Such research would be the first step in understanding the potential applications or risks associated with **5-Undecene, 4-methyl-**.

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References

- 1. 5-Undecene, 4-methyl- | C12H24 | CID 543823 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Hydrocarbon - Wikipedia [en.wikipedia.org]
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